

Standard Operating Procedure: Safe Disposal of N-purin-6-ylaniline and its Derivatives

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Compound of Interest

Compound Name: N-purin-6-ylaniline

Cat. No.: B017677

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Introduction and Scope

This guide provides a comprehensive, step-by-step protocol for the safe handling and proper disposal of **N-purin-6-ylaniline** (also known as N-phenyladenine or 6-anilinopurine) and related aromatic amine compounds used in research and drug development. The causality behind these procedures is rooted in the known hazardous properties of this chemical class and a commitment to minimizing risk to personnel and the environment. Adherence to this protocol is mandatory for all laboratory personnel handling this substance.

The primary directive of this document is to ensure that all waste streams containing **N-purin-6-ylaniline** are characterized, segregated, and disposed of in accordance with institutional policies and national regulatory standards. A thorough understanding of the hazards is the first step in mitigating risk.

Hazard Identification and Risk Assessment

N-purin-6-ylaniline is an aromatic amine, a class of compounds that requires careful handling due to potential health and environmental hazards.^{[1][2]} The specific, known hazards for this compound are formally classified under the Globally Harmonized System (GHS).

Table 1: Chemical Identification

Property	Information
IUPAC Name	N-phenyl-7H-purin-6-amine[3]
Common Synonyms	N-Phenyladenine, 6-Anilinopurine, 6-Phenylaminopurine[3][4]
CAS Number	1210-66-8[3][4]
Molecular Formula	C ₁₁ H ₉ N ₅ [3]
Molecular Weight	211.22 g/mol [3]

Table 2: GHS Hazard Classification for **N-purin-6-ylaniline**

GHS Classification	Hazard Code	Hazard Statement
Skin Corrosion/Irritation	H315	Causes skin irritation[3]
Serious Eye Damage/Irritation	H319	Causes serious eye irritation[3]
Specific Target Organ Toxicity	H335	May cause respiratory irritation[3]

Expert Analysis of Risk: The GHS classifications indicate that the primary, immediate risks are irritant-based. However, the broader class of aromatic amines includes compounds with documented carcinogenic and mutagenic properties.[1][2] Many are also readily absorbed through the skin, posing a systemic exposure risk.[1] Therefore, the precautionary principle dictates that **N-purin-6-ylaniline** be handled as a substance with potential for long-term health effects beyond its formal classification, justifying stringent controls. Furthermore, combustion of nitrogen-containing organic compounds can produce highly toxic nitrogen oxides (NO_x).[2][5]

Engineering Controls and Personal Protective Equipment (PPE)

To mitigate the risks of inhalation, skin, and eye contact, a multi-layered approach combining engineering controls and PPE is required.

Primary Engineering Control:

- Chemical Fume Hood: All handling of solid **N-purin-6-ylaniline** and its solutions must be performed inside a certified chemical fume hood to prevent inhalation of dust or vapors.[1][6]

Table 3: Mandatory Personal Protective Equipment (PPE)

Protection Type	Specification	Rationale
Hand Protection	Nitrile gloves (minimum 4 mil thickness). Inspect for integrity before use.	Prevents skin contact and absorption. Aromatic amines are known to be readily absorbed through the skin.[1]
Eye Protection	Chemical safety goggles with side shields or a full-face shield.	Protects against splashes and airborne particles, preventing serious eye irritation as per H319.[7][8]
Body Protection	Flame-resistant lab coat, fully buttoned.	Provides a barrier against spills and contamination of personal clothing.
Respiratory	Not required if handled exclusively within a fume hood.	A fume hood provides adequate protection from respiratory irritation (H335).

Waste Characterization and Segregation

Proper disposal begins with correct waste characterization and segregation at the point of generation. This is a critical step to prevent dangerous chemical reactions and ensure compliance.

- Waste Classification: All solid **N-purin-6-ylaniline**, contaminated labware (e.g., weigh boats, pipette tips), and solutions must be treated as hazardous chemical waste.
- Segregation: This waste stream must be kept separate from other waste types.
 - DO NOT mix with acidic waste. Amines can react exothermically with acids.[7]

- DO NOT mix with strong oxidizing agents.^[7]
- DO NOT dispose of down the drain. This is strictly prohibited as it can harm aquatic ecosystems and violate environmental regulations.^{[7][9]}

Step-by-Step Disposal Protocol

This protocol covers the disposal of pure compound, contaminated materials, and dilute solutions.

Step 1: Prepare the Waste Container

- Obtain a designated hazardous waste container from your institution's Environmental Health & Safety (EHS) department. The container must be made of a compatible material (e.g., HDPE - High-Density Polyethylene) and have a screw-top lid.
- Affix a hazardous waste label to the container. Fill in all required information: "**N-purin-6-ylaniline** Waste," the primary hazard(s) (Irritant), and the date accumulation started.

Step 2: Transferring Waste

- Perform all waste transfers inside a chemical fume hood while wearing the PPE specified in Table 3.
- For Solid Waste: Carefully transfer excess solid **N-purin-6-ylaniline** and any contaminated disposables (e.g., gloves, weigh paper, TLC plates) into the prepared waste container.
- For Solutions: Pour solutions containing **N-purin-6-ylaniline** into the waste container using a funnel.
- Decontaminating Glassware: Rinse non-disposable glassware that has come into contact with the compound three times with a suitable organic solvent (e.g., ethanol or acetone). The first two rinses must be collected and added to the hazardous waste container. The third rinse can be managed as non-hazardous waste, provided the concentration is negligible.

Step 3: Storing the Waste Container

- Securely close the lid of the waste container.

- Wipe the exterior of the container with a damp cloth to remove any external contamination.
- Store the container in a designated Satellite Accumulation Area (SAA) that is clearly marked, secure, and provides secondary containment.

Step 4: Arranging for Final Disposal

- Once the waste container is full or has been in accumulation for the maximum time allowed by your institution (typically 90-180 days), contact your EHS office to schedule a pickup.
- Do not attempt to dispose of the chemical yourself. Final disposal must be handled by a licensed hazardous waste disposal company, which will typically use high-temperature incineration at a permitted facility.^{[6][7]}

Emergency Procedures: Spill and Exposure Management

In Case of a Spill:

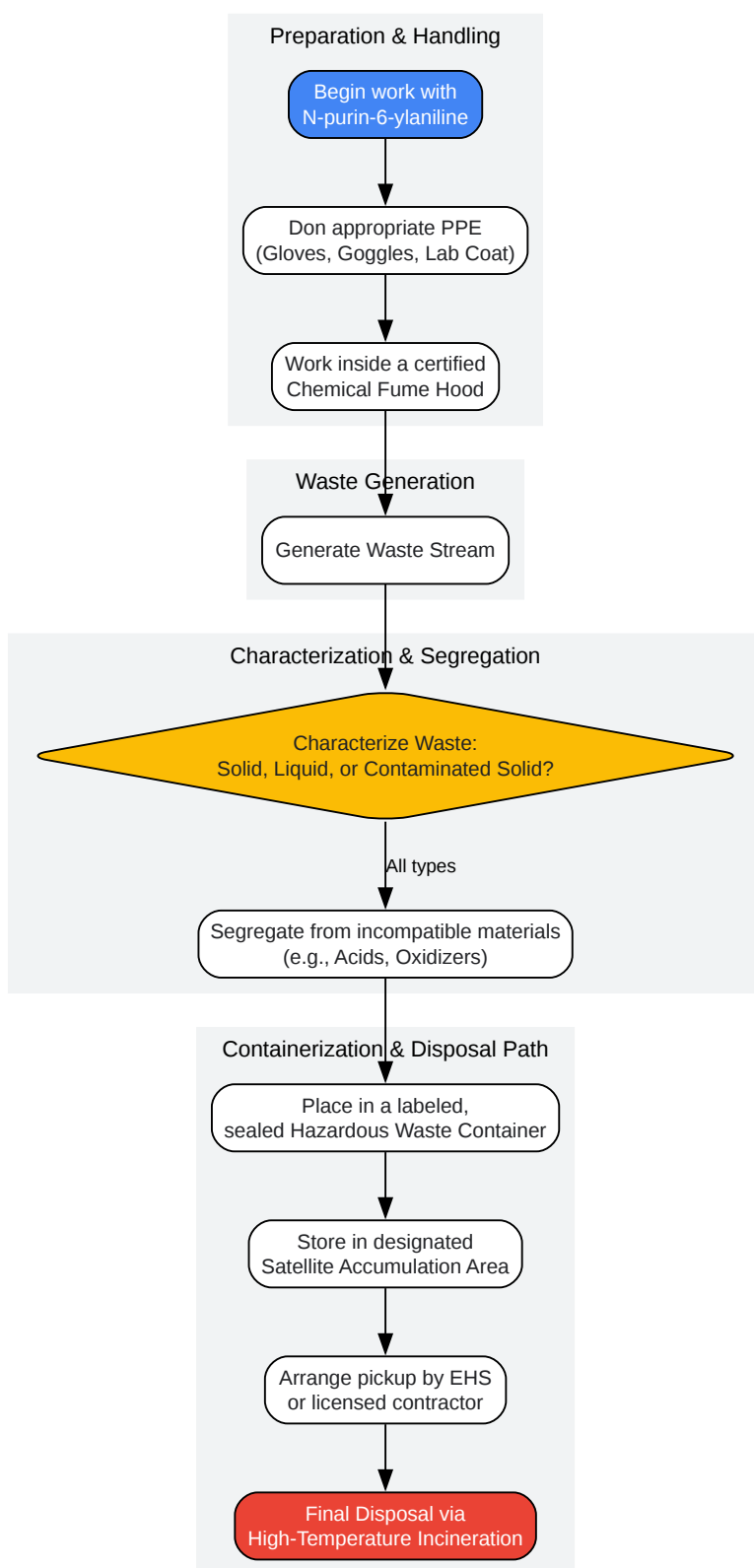
- Alert Personnel: Immediately alert others in the vicinity.
- Evacuate (If Necessary): For large spills outside of a fume hood, evacuate the area and contact EHS.
- Containment (Small Spills): For small spills inside a fume hood, absorb the material with an inert absorbent such as vermiculite, sand, or a chemical spill pillow.^{[1][6]} Do not use combustible materials like paper towels as the primary absorbent.
- Collection: Carefully scoop the absorbed material and any contaminated debris into your hazardous waste container.
- Decontamination: Clean the spill area with a suitable solvent, collecting the cleaning materials as hazardous waste.

In Case of Personnel Exposure:

- Skin Contact: Immediately flush the affected skin with copious amounts of water for at least 15 minutes, then wash with soap and water.^[8] Remove contaminated clothing. Seek medical attention.
- Eye Contact: Immediately flush eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open.^{[3][6]} Remove contact lenses if present and easy to do. Seek immediate medical attention.
- Inhalation: Move the affected person to fresh air.^[8] If breathing is difficult, administer oxygen. Seek medical attention.

Disposal Decision Workflow

The following diagram outlines the logical workflow for managing **N-purin-6-ylaniline** from use to final disposal.



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Caption: Decision workflow for the safe disposal of **N-purin-6-ylaniline** waste.

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